

7-Aminodesacetoxycephalosporanic Acid (7-ADCA): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Aminodeacetoxycephalosporanic acid

Cat. No.: B3021819

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 7-Aminodesacetoxycephalosporanic acid (7-ADCA), a pivotal intermediate in the synthesis of a wide range of cephalosporin antibiotics. This document covers its fundamental properties, nomenclature, synthesis, and analysis, presenting key data in a structured format for ease of reference and comparison.

Nomenclature and Chemical Identity

7-ADCA is a core β -lactam antibiotic intermediate. Its unambiguous identification is crucial for research, development, and manufacturing.

Identifier	Value
CAS Number	22252-43-3[1][2][3]
IUPAC Name	(6R,7R)-7-amino-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid[4]
Synonyms	7-aminodesacetoxycephalosporanic acid, 7-amino-3-methyl-3-cephem-4-carboxylic acid, Cephalexin Impurity B, Cefadroxil Related Compound B[2][4][5]
Molecular Formula	C8H10N2O3S[1]
Molecular Weight	214.24 g/mol [3][4]

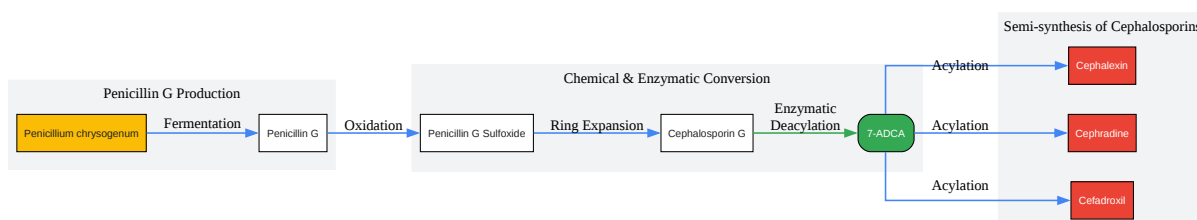
Physicochemical Properties

The physical and chemical characteristics of 7-ADCA are critical for its handling, purification, and use in synthetic processes.

Property	Value
Appearance	White to light yellow crystalline powder[1]
Solubility in Water	41.67 mg/mL (at pH 10 with NaOH)[5]
Solubility in NH4OH	50 mg/mL (at pH 9)[5]
Storage Temperature	2-8°C[3]

Biosynthesis of Cephalosporins featuring 7-ADCA

7-ADCA is a key precursor in the semi-synthetic production of several essential cephalosporin antibiotics. The following diagram illustrates a simplified biosynthetic pathway highlighting the central role of 7-ADCA.



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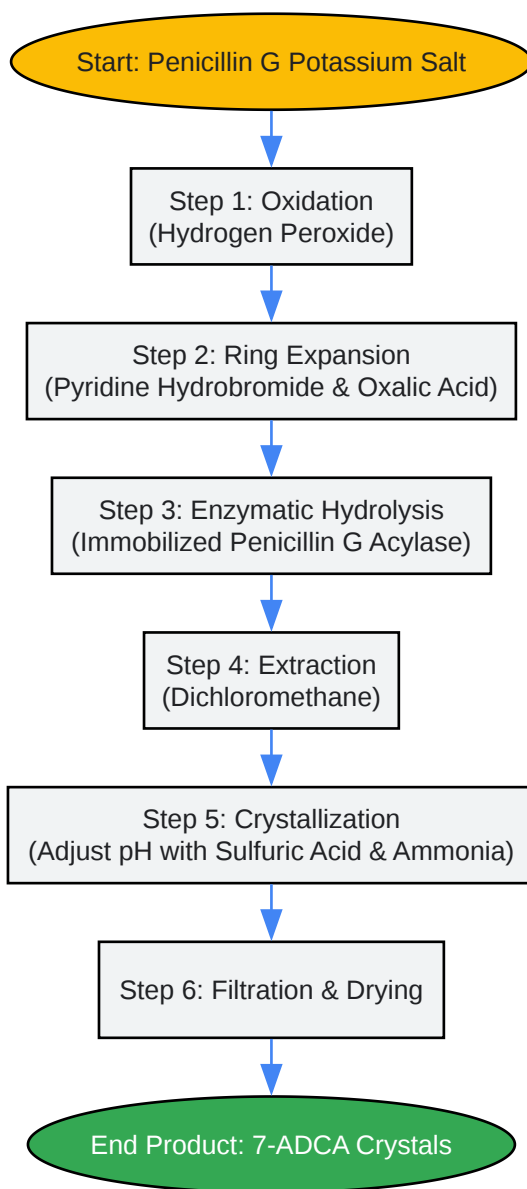
Caption: Biosynthetic pathway from Penicillin G to key cephalosporins via 7-ADCA.

Experimental Protocols

Enzymatic Synthesis of 7-ADCA from Penicillin G

This protocol outlines a common method for the production of 7-ADCA through a multi-step chemical and enzymatic process starting from Penicillin G.

Workflow Diagram:



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Caption: Workflow for the synthesis of 7-ADCA from Penicillin G.

Methodology:

- Oxidation: Penicillin G potassium salt is used as the raw material. Hydrogen peroxide serves as the oxidizing agent to convert Penicillin G to its sulfoxide.
- Ring Enlargement: A combination of pyridine hydrobromide and oxalic acid is used as a catalyst for the ring expansion of the penicillin sulfoxide to form a cephalosporin

intermediate.

- **Enzymatic Hydrolysis:** The resulting Cephalosporin G is dissolved in a 15% ammoniacal solution to a concentration of 0.3 mol/L. Immobilized penicillin G acylase is added (70-100% of the Cephalosporin G quality). The reaction is maintained at 30°C and a pH of approximately 8.0 for 90 minutes.
- **Extraction and Purification:** After the reaction, the enzyme is leached. Dichloromethane is added for extraction. The pH is adjusted to less than 1 with sulfuric acid at 25°C. The organic phase is separated, and the aqueous phase is decolorized.
- **Crystallization and Isolation:** A 10% ammoniacal solution is added to the aqueous phase with stirring to induce crystallization. The resulting 7-ADCA crystals are collected by filtration.

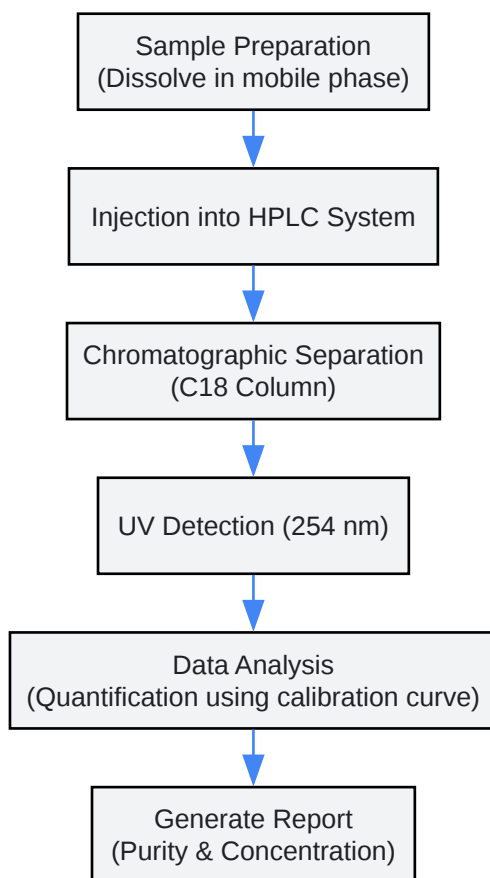
HPLC Analysis of 7-ADCA

This section details a reversed-phase high-performance liquid chromatography (RP-HPLC) method for the separation and quantification of 7-ADCA and its related impurities.

Table: HPLC Method Parameters

Parameter	Specification
Column	C18 (5 µm, 4.6 mm x 250 mm)
Mobile Phase	Phosphate buffer (5g K ₂ HPO ₄ and 5g KH ₂ PO ₄ in 1L water, pH 6.0) : Acetonitrile (92:8)
Detection Wavelength	254 nm
Column Temperature	35°C
Injection Volume	20 µL
Linear Range for 7-ADCA	0.02415 - 9.66 µg/mL (R ² = 0.9998)[6]

Workflow Diagram for Sample Analysis:



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Caption: General workflow for the HPLC analysis of 7-ADCA.

This in-depth guide serves as a valuable resource for professionals in the pharmaceutical sciences, providing essential technical information on 7-ADCA. The structured presentation of data and detailed protocols aims to support research, development, and quality control activities related to this critical cephalosporin intermediate.

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